

# Physical and chemical characteristics of 4-Amino-3-methylphenol

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## Compound of Interest

Compound Name: 4-Amino-m-cresol

Cat. No.: B1666317

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## An In-depth Technical Guide to 4-Amino-3-methylphenol For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the physical, chemical, and biological characteristics of 4-Amino-3-methylphenol (CAS No: 2835-99-6). It is a crucial intermediate in the synthesis of various organic compounds, including dyes and pharmaceuticals.[1][2] This document consolidates its physicochemical properties, spectral data, and toxicological information. Furthermore, it details experimental protocols for its synthesis and analysis. A significant focus is placed on its role as a metabolite of the carcinogen o-toluidine and its potential to cause DNA damage.[3] This guide is intended for researchers, scientists, and professionals in drug development who are working with or exploring the applications of 4-Amino-3-methylphenol.

### Physicochemical Properties

4-Amino-3-methylphenol, also known as **4-amino-m-cresol**, is a substituted aromatic compound.[4] Its core structure consists of a phenol ring substituted with an amino group and a methyl group.

## General Properties

Property	Value	Source
CAS Number	2835-99-6	
Molecular Formula	C <sub>7</sub> H <sub>9</sub> NO	
Molecular Weight	123.15 g/mol	
Appearance	White to brown crystalline powder	
Odor	No information available	

## Physical Properties

Property	Value	Source
Melting Point	176-179 °C	
Boiling Point	229.26 °C (estimate)	
Solubility	Insoluble in water; Soluble in methanol	
pKa	10.34 ± 0.18 (Predicted)	
LogP	0.51 at 22°C	
Vapor Pressure	1.65 mmHg at 25°C	
Density	1.0877 g/cm <sup>3</sup> (rough estimate)	

## Spectral Data

Spectrum Type	Key Peaks/Signals	Source
<sup>1</sup> H NMR (400 MHz, DMSO-d6)	δ (ppm): 8.29, 6.44, 6.42, 6.36, 4.14, 1.99	
<sup>13</sup> C NMR (DMSO-d6)	δ (ppm): 148.30, 138.38, 122.61, 116.81, 115.19, 112.90, 17.47	
IR (KBr disc)	Major peaks can be found on the provided spectrum.	
Mass Spectrometry	Molecular Ion (m/z): 123	

## Chemical Reactivity and Stability

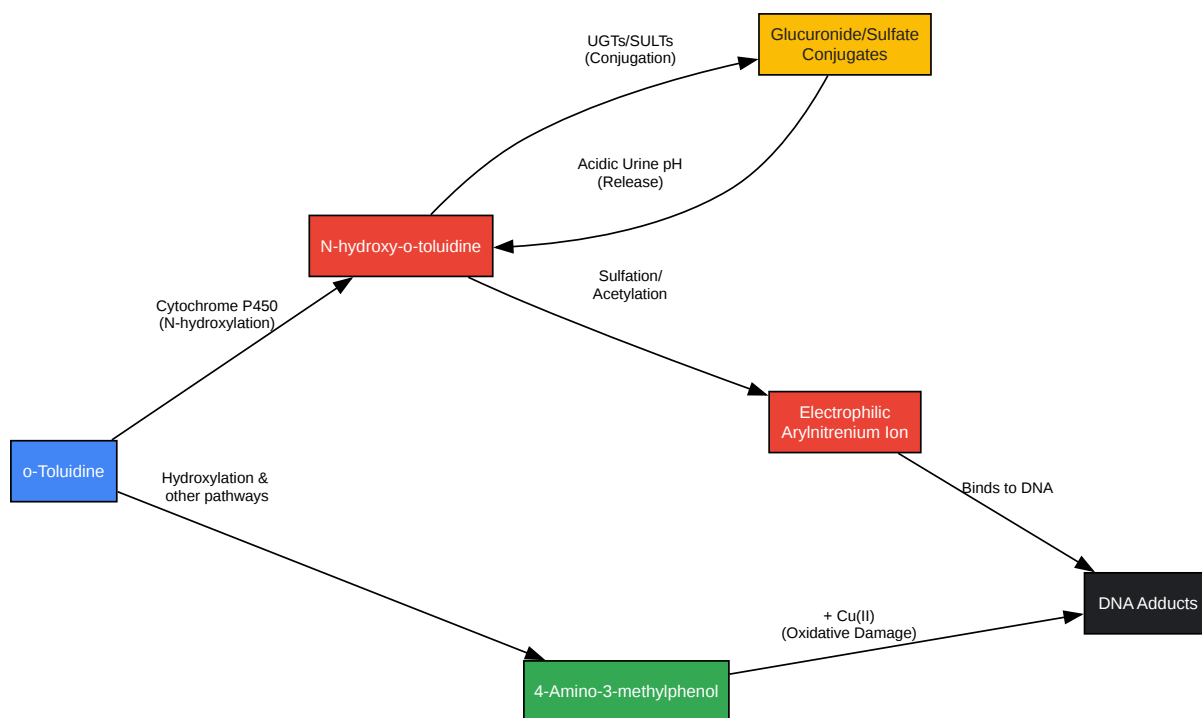
4-Amino-3-methylphenol is sensitive to air and light and should be stored in a dark place under an inert atmosphere at room temperature. It is a combustible solid. Incompatible materials include strong oxidizing agents, acid anhydrides, chloroformates, and acids. Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.

## Biological Significance and Toxicology

4-Amino-3-methylphenol is a known metabolite of 3-methyl-4-nitrophenol and the carcinogenic compound o-toluidine. Studies have shown that it can cause DNA damage in the presence of Cu(II).

## Metabolic Pathway of o-Toluidine

The metabolism of o-toluidine is a complex process that can lead to the formation of reactive metabolites, including 4-Amino-3-methylphenol. This metabolic activation is a key step in its carcinogenic activity.

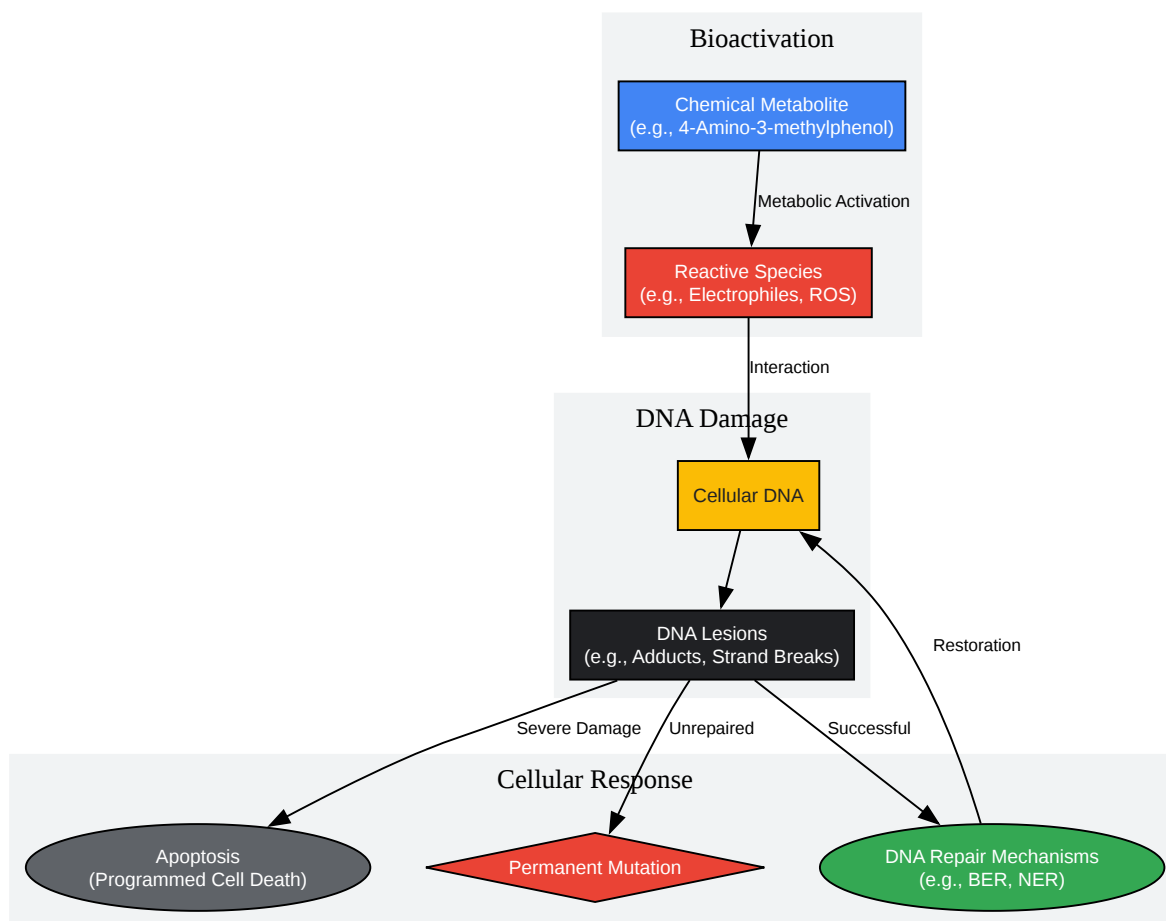


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Metabolic activation of o-toluidine.

## Mechanism of DNA Damage

The formation of DNA adducts by reactive metabolites or the induction of oxidative stress can lead to DNA damage. If this damage is not repaired, it can result in mutations and potentially lead to carcinogenesis.



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General workflow of chemical-induced DNA damage.

## Experimental Protocols

### Synthesis of 4-Amino-3-methylphenol

The following protocol is based on a patented preparation method and involves a two-step process: nitrosation followed by reduction.

#### Step 1: Nitrosation Reaction

- Raw Materials: m-cresol, aqueous sodium hydroxide solution, sodium nitrite, and hydrochloric acid.
- Procedure:
  - m-cresol is used as the raw material in an aqueous sodium hydroxide solution as the solvent.
  - Sodium nitrite and hydrochloric acid are used as the nitrosification agent to prepare 4-nitroso-3-methylphenol.
  - The nitrosation reaction temperature is controlled at 3–10 °C.
  - The weight ratio of m-cresol, sodium hydroxide, and sodium nitrite is 1:0.39:0.68.
  - The concentration of hydrochloric acid is 36%, with a weight ratio to m-cresol of 1.03:1.

#### Step 2: Reduction Reaction

- Raw Materials: 4-nitroso-3-methylphenol, an alcoholic solvent (e.g., methanol), a catalyst (e.g., palladium on carbon), and a promoter (e.g., ammonia).
- Procedure:
  - The 4-nitroso-3-methylphenol obtained from Step 1 is subjected to hydrogenation reduction in an alcoholic solvent.
  - The reaction is carried out in the presence of a catalyst and a promoter to yield the crude product of 4-Amino-3-methylphenol.
  - The reduction reaction temperature is controlled at 20–40 °C for a duration of 2–8 hours.

#### Step 3: Purification

- Procedure:
  - The crude 4-Amino-3-methylphenol is purified using an alcoholic solvent to obtain the high-purity final product.

## Analytical Methods

### High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method can be employed for the analysis of 4-Amino-3-methylphenol.

- Column: C18 column.
- Mobile Phase: A mixture of acetonitrile and water with a buffer such as phosphoric acid. For MS compatibility, formic acid should be used instead of phosphoric acid.
- Detection: UV detector.

### Gas Chromatography (GC)

GC can also be utilized for the analysis of 4-Amino-3-methylphenol.

- Derivatization: Derivatization may be necessary to improve volatility and peak shape.
- Detector: Flame Ionization Detector (FID) or Mass Spectrometer (MS).

## Applications in Research and Drug Development

4-Amino-3-methylphenol serves as a versatile reagent in organic synthesis. It has been utilized in the synthesis of piperidine (piperazine)-amide substituted derivatives, which are being investigated as multi-target antipsychotics. Additionally, it has been used in the synthesis of novel "tweezer-molecules" designed for specific molecular recognition applications.

## Safety and Handling

4-Amino-3-methylphenol is harmful if swallowed and causes skin and eye irritation. It is also suspected of causing genetic defects and is very toxic to aquatic life. Appropriate personal protective equipment, including gloves, safety glasses, and a dust mask, should be worn when handling this compound. It should be handled in a well-ventilated area.

Hazard and Precautionary Statements:

- H302: Harmful if swallowed.

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H341: Suspected of causing genetic defects.
- H400: Very toxic to aquatic life.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

## Conclusion

4-Amino-3-methylphenol is a compound of significant interest due to its applications in chemical synthesis and its biological implications as a metabolite of a known carcinogen. A thorough understanding of its physical and chemical properties, as well as its toxicological profile, is essential for its safe handling and effective utilization in research and development. This guide provides a foundational repository of technical information to aid scientists and researchers in their work with this compound.

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